

1,8-Nonadiyne CAS number and molecular weight

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Compound of Interest

Compound Name: 1,8-Nonadiyne

Cat. No.: B1581614

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In-Depth Technical Guide to 1,8-Nonadiyne

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,8-nonadiyne**, a versatile linear alkyne used in organic synthesis and materials science. This document details its chemical and physical properties, safety information, and a key experimental protocol, presented in a format tailored for researchers and professionals in drug development.

Core Properties of 1,8-Nonadiyne

1,8-Nonadiyne is a colorless liquid at room temperature, characterized by the presence of two terminal triple bonds. These reactive sites make it a valuable building block in various chemical transformations.

Property	Value	Source(s)
CAS Number	2396-65-8	[1][2][3]
Molecular Formula	C ₉ H ₁₂	[4]
Molecular Weight	120.19 g/mol	[4]
Density	0.799 g/mL at 25 °C	
Boiling Point	55-55.5 °C at 13 mmHg	
Melting Point	-21 °C	
Refractive Index	n _{20/D} 1.449	
SMILES	C#CCCCCCC#C	
InChI Key	DMOVPHYFYASTC-UHFFFAOYSA-N	[1][2][3]

Applications in Research and Development

1,8-Nonadiyne serves as a precursor in the synthesis of more complex molecules. Notably, it is a starting reagent for the synthesis of novel acetylenic fatty acids, such as 2,6-hexadecadiynoic acid and 2,6-nonadecadiynoic acid, which have been investigated for their potent antifungal properties.[5] Its terminal alkyne groups also allow it to participate in "click chemistry" reactions, such as the copper-catalyzed azide-alkyne cycloaddition (CuAAC), a powerful tool for bioconjugation and drug discovery.[6] Furthermore, it is utilized in materials science for the functionalization of surfaces, for instance, in the one-step hydrosilylation reaction to attach acetylene-terminated alkyl monolayers to non-oxidized crystalline silicon surfaces.

Experimental Protocol: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

The following is a general protocol for a CuAAC reaction, a cornerstone of "click chemistry," which can be adapted for use with **1,8-nonadiyne**. This reaction is highly efficient and tolerant of a wide range of functional groups, making it ideal for creating complex molecular architectures.

Materials:

- An azide-containing compound
- **1,8-Nonadiyne** (or another terminal alkyne)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- A suitable solvent (e.g., a mixture of water and a miscible organic solvent like t-butanol or DMSO)
- A copper-chelating ligand (optional, but recommended for biological applications to minimize cytotoxicity), such as THPTA (tris(3-hydroxypropyltriazolylmethyl)amine).

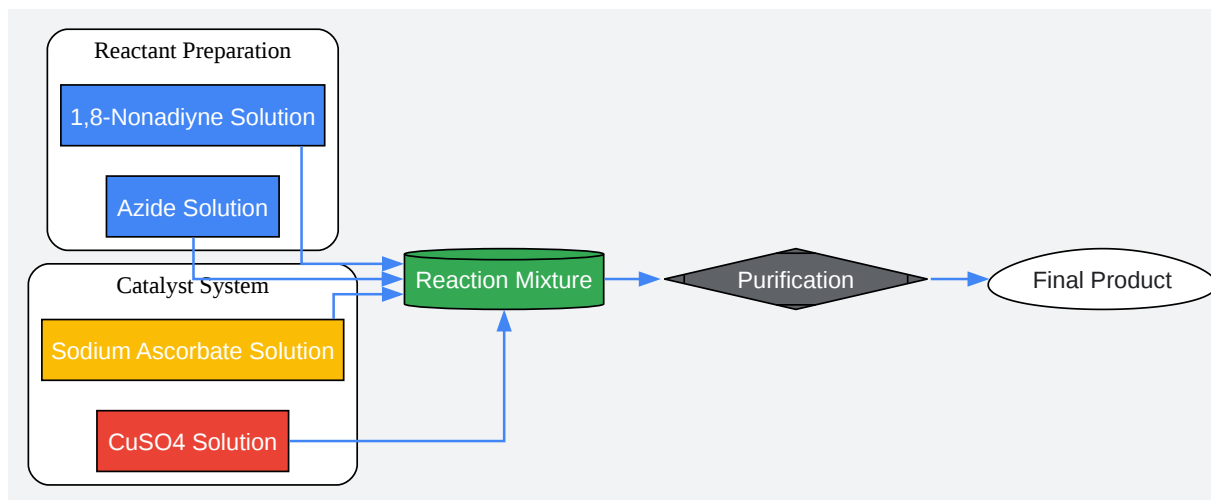
Procedure:

- Preparation of Reactants:
 - Dissolve the azide-containing compound in the chosen solvent system.
 - Dissolve **1,8-nonadiyne** in the same solvent system. The molar ratio of azide to alkyne is typically 1:1, though a slight excess of one reagent may be used to ensure complete conversion of the other.
- Preparation of the Catalyst Solution:
 - Prepare a stock solution of copper(II) sulfate.
 - Prepare a fresh stock solution of sodium ascorbate. Sodium ascorbate acts as a reducing agent to generate the active Cu(I) catalyst in situ from the Cu(II) salt.
- Reaction Execution:
 - In a reaction vessel, combine the solutions of the azide and **1,8-nonadiyne**.

- Add the copper(II) sulfate solution to the reaction mixture. The final concentration of the copper catalyst is typically in the range of 1-5 mol%.
- Initiate the reaction by adding the sodium ascorbate solution. The final concentration of sodium ascorbate is usually in slight excess relative to the copper catalyst.
- If a ligand is used, it should be pre-mixed with the copper(II) sulfate before addition to the reaction mixture.
- Reaction Monitoring and Work-up:
 - The reaction is typically stirred at room temperature and can be monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
 - Upon completion, the reaction mixture can be worked up by various methods depending on the properties of the product. Common procedures include extraction, precipitation, or purification by column chromatography.

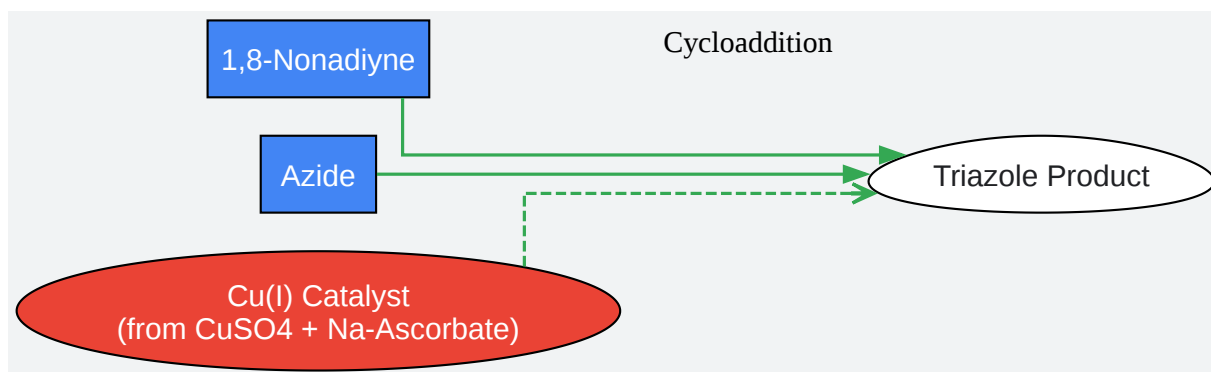
Visualizing Chemical Pathways

The following diagrams illustrate key concepts related to the application of **1,8-nonadiyne**.



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Caption: A generalized workflow for a copper-catalyzed azide-alkyne cycloaddition (CuAAC) reaction.



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Caption: A simplified reaction scheme for the copper-catalyzed cycloaddition of **1,8-nonadiyne** and an azide.

Safety and Handling

1,8-Nonadiyne is a flammable liquid and vapor. It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[4] Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a thorough safety data sheet (SDS) and a comprehensive risk assessment. Always consult the relevant SDS and follow established laboratory safety protocols.

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